



An In-Depth Technical Guide to 5-Methyloxazolidine Derivatives

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Compound of Interest		
Compound Name:	5-Methyloxazolidine	
Cat. No.:	B2705598	Get Quote

Introduction

The term "5-Methyloxazolidine" can refer to two distinct chemical entities: the foundational heterocyclic compound 5-methyl-1,3-oxazolidine and the more complex, industrially significant biocide 3,3'-Methylenebis(5-methyloxazolidine) (MBO). This technical guide provides a comprehensive overview of both compounds, with a primary focus on MBO due to its widespread applications and the extensive body of research available. This document is intended for researchers, scientists, and professionals in drug development and industrial chemistry, offering detailed data, experimental protocols, and visual representations of key processes.

5-Methyl-1,3-oxazolidine

5-methyl-1,3-oxazolidine is a simple heterocyclic organic compound. While less documented in extensive industrial applications compared to its bis-derivative, it serves as a fundamental structure in heterocyclic chemistry.

Physicochemical Properties

A summary of the key physicochemical properties for 5-methyl-1,3-oxazolidine is presented in Table 1.



Property	Value
CAS Number	58328-22-6
Molecular Formula	C ₄ H ₉ NO
Molecular Weight	87.12 g/mol
IUPAC Name	5-methyl-1,3-oxazolidine
Canonical SMILES	CC1COCNC1
InChI Key	HBVZPVWFLGXUAU-UHFFFAOYSA-N

3,3'-Methylenebis(5-methyloxazolidine) (MBO)

3,3'-Methylenebis(**5-methyloxazolidine**), commonly known as MBO, is a prominent biocide and preservative. It is recognized for its efficacy as a formaldehyde-releasing agent, providing broad-spectrum antimicrobial activity in a variety of industrial applications.

Physicochemical Properties of MBO

The quantitative properties of MBO are detailed in Table 2 for easy reference and comparison.



Property	Value	Reference
CAS Number	66204-44-2	
Molecular Formula	C ₉ H ₁₈ N ₂ O ₂	
Molecular Weight	186.25 g/mol	
Appearance	Colorless to pale-yellow transparent liquid	
Density	1.00 - 1.20 g/mL (typically ~1.062 g/cm³)	
Boiling Point	~247.6 °C at 760 mmHg	
Flash Point	73 °C at 1,013 hPa	
pH (1% aq. solution)	9.00 - 11.00	
Solubility	Soluble in water, dispersible in oil	
Vapor Pressure	1.4 Pa at 25 °C	

Synthesis of MBO

MBO is synthesized through the condensation reaction of isopropanolamine (1-amino-2-propanol) and formaldehyde. The reaction is typically carried out in an aqueous solution and can be catalyzed.

The following protocol is adapted from a patented synthesis method for 3,3'-methylenebis(5-methyloxazolidine).

Materials:

- Isopropanolamine (2 mol, 150 g)
- 50% Formaldehyde solution (3.6 mol, 216.0 g)
- 1,1,3,3-tetramethylguanidine (catalyst, 0.002 mol, 0.23 g)



- 500 mL four-neck flask equipped with an electric stirrer and a condenser
- Ice water bath

Procedure:

- Charge the 500 mL four-neck flask with 150 g (2 mol) of isopropanolamine and 0.23 g (0.002 mol) of 1,1,3,3-tetramethylguanidine.
- While cooling the flask in an ice water bath, slowly add 216.0 g (3.6 mol) of 50% formaldehyde solution. Maintain the temperature below 120 °C during the addition.
- After the complete addition of formaldehyde, maintain the reaction mixture at 85 °C for 10 hours with continuous stirring.
- Cool the mixture to room temperature.
- Remove water from the product mixture via reduced pressure distillation.
- The resulting product is 3,3'-methylenebis(5-methyloxazolidine), with an expected yield of approximately 97%.



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Synthesis workflow for 3,3'-Methylenebis(5-methyloxazolidine).

Applications of MBO

MBO's broad-spectrum antimicrobial properties make it a valuable preservative and biocide in numerous industrial sectors.

 Metalworking Fluids: It is highly effective in both aqueous and oil-based metalworking fluids to prevent bacterial growth, ensuring the stability and longevity of the fluids.



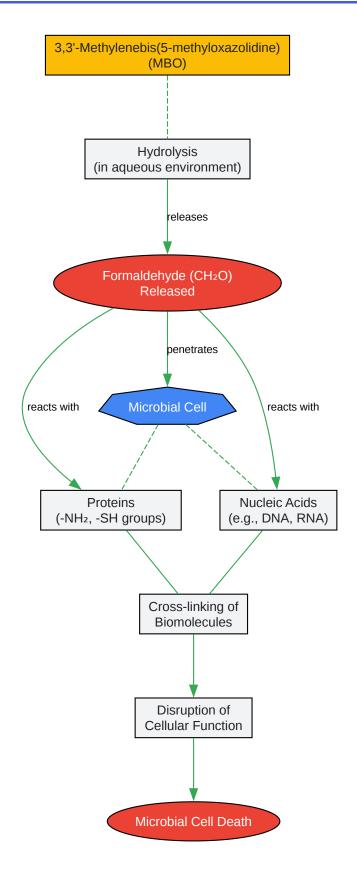
- Water Treatment: MBO is used to control the proliferation of microorganisms in water treatment systems, thereby preventing odors and corrosion.
- Coatings and Paints: It acts as a stabilizer and preservative, preventing microbial degradation and corrosion in paint and coating formulations.
- Animal Feed: It is utilized as an additive to control microbial growth, preserving the quality and safety of the feed.
- Oil and Gas Industry: MBO is employed as a hydrogen sulfide (H₂S) scavenger in oil and gas exploration and processing.

Mechanism of Action: Formaldehyde Release

MBO functions as a "formaldehyde releaser" or "formaldehyde donor". Its biocidal activity is not inherent to the parent molecule itself but stems from its slow decomposition in aqueous environments to release formaldehyde.

The released formaldehyde is a potent electrophile that exerts a broad and non-specific antimicrobial effect. It readily reacts with primary amines and thiol groups found in microbial proteins and with the amine groups of purine bases in nucleic acids (DNA, RNA). This leads to the cross-linking of these essential biomolecules, disrupting cellular function and leading to microbial death.





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Mechanism of MBO as a formaldehyde-releasing biocide.



Safety and Handling

3,3'-Methylenebis(**5-methyloxazolidine**) is an effective biocide but requires careful handling due to its potential hazards.

- Handling: Use in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and protective clothing. Avoid contact with skin and eyes. Do not eat, drink, or smoke in work areas.
- Hazards: MBO can cause severe skin burns and eye damage. It may cause an allergic skin reaction. It is harmful if swallowed or in contact with skin. It is suspected of causing genetic defects and may cause cancer.
- First Aid: In case of skin contact, immediately remove contaminated clothing and wash the
 affected area with soap and water. For eye contact, rinse cautiously with water for several
 minutes. If inhaled, move the person to fresh air. If swallowed, rinse the mouth and do NOT
 induce vomiting. Seek immediate medical attention in all cases of significant exposure.
- Storage: Store in original, tightly sealed containers in a cool, well-ventilated place away from heat and direct sunlight. Keep away from incompatible materials such as oxidizing agents.

Conclusion

While 5-methyl-1,3-oxazolidine is a foundational heterocyclic compound, 3,3'-Methylenebis(5-methyloxazolidine) (MBO) is a compound of significant industrial importance. Its role as a formaldehyde-releasing biocide makes it critical in the preservation of a wide range of materials, from metalworking fluids to paints. Understanding its physicochemical properties, synthesis, and mechanism of action is crucial for its effective and safe application. The data and protocols provided in this guide offer a comprehensive resource for professionals working with or researching this versatile chemical compound.

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